

In-Depth Technical Guide to the Boiling Point of 1,3-Dibromotetrafluorobenzene

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Compound of Interest

Compound Name: 1,3-Dibromotetrafluorobenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point of **1,3-Dibromotetrafluorobenzene**, a crucial physical property for its application in research and development, particularly in the synthesis of complex organic molecules for medicinal chemistry and materials science.^[1] This document outlines the established boiling point, presents detailed experimental protocols for its determination, and discusses the significance of this property in practical applications.

Core Physicochemical Data

The accurate determination of the boiling point is fundamental for the purification, handling, and reaction design involving **1,3-Dibromotetrafluorobenzene**. The properties of this compound are summarized in the table below for easy reference.

Property	Value	Source
Boiling Point	200 °C	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ Br ₂ F ₄	[1] [2]
Molecular Weight	307.87 g/mol	[1] [2] [3]
Density	2.18 g/mL at 25 °C	[3] [5]
Refractive Index	n _{20/D} 1.516	[3] [5]
Appearance	Colorless to light yellow clear liquid	[1] [2]
CAS Number	1559-87-1	[1] [3]

Significance in Research and Drug Development

1,3-Dibromotetrafluorobenzene is a versatile halogenated compound utilized as a key intermediate in the synthesis of a variety of fluorinated compounds, which are integral to the development of pharmaceuticals and agrochemicals.[\[1\]](#) Its unique molecular structure, featuring both bromine and fluorine atoms, allows for diverse applications in synthetic organic chemistry.[\[1\]](#) The bromine atoms serve as reactive sites for cross-coupling reactions, enabling the construction of complex molecular architectures, while the fluorine atoms can enhance the metabolic stability and binding affinity of drug candidates. The boiling point is a critical parameter for its purification by distillation and for defining the thermal conditions of reactions in which it is a reactant or a solvent.

Experimental Protocol for Boiling Point Determination

The following is a detailed methodology for the determination of the boiling point of **1,3-Dibromotetrafluorobenzene** using the Thiele tube method, a common and reliable technique for small sample volumes.[\[6\]](#)

Apparatus:

- Thiele tube

- Thermometer (calibrated, with a range up to at least 220 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil or silicone oil
- Stand and clamp

Procedure:

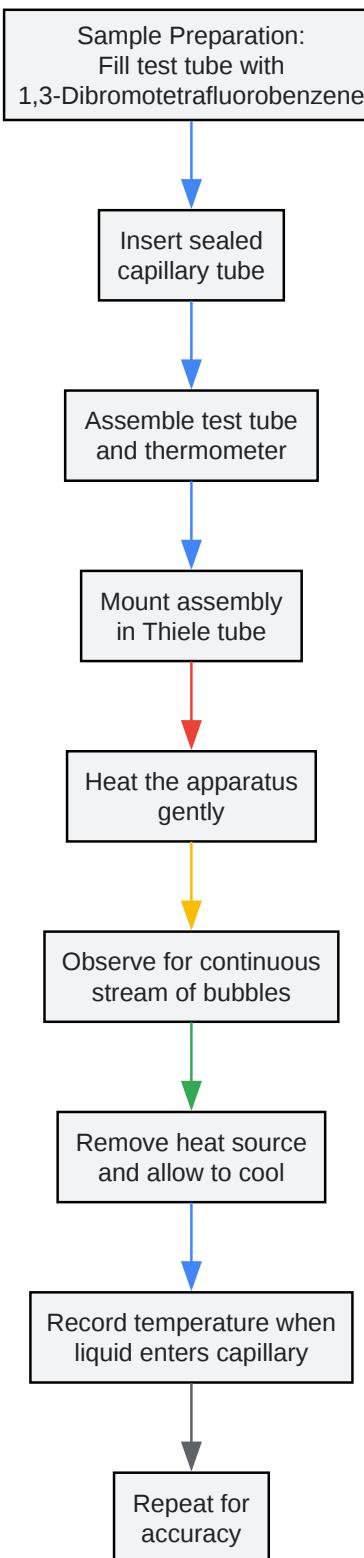
- Sample Preparation: Fill the small test tube with **1,3-Dibromotetrafluorobenzene** to a depth of approximately 1-2 cm.
- Capillary Tube Insertion: Place the capillary tube, with the sealed end facing upwards, into the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the bulb of the thermometer.
- Thiele Tube Setup: Fill the Thiele tube with a suitable high-boiling point oil to a level just above the side arm.
- Mounting: Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly into the oil, ensuring the sample is fully immersed.
- Heating: Gently heat the side arm of the Thiele tube with a slow, even flame or a heating mantle. The design of the Thiele tube will ensure uniform heating of the oil via convection.
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.

- Equilibrium: At this point, remove the heat source and allow the apparatus to cool slowly.
- Boiling Point Determination: The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.
- Repeat: For accuracy, allow the apparatus to cool further, then reheat to obtain a second determination.

Logical Workflow for Boiling Point Determination

The following diagram illustrates the logical steps involved in the experimental determination of the boiling point of **1,3-Dibromotetrafluorobenzene**.

Workflow for Boiling Point Determination

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Caption: Logical workflow for the experimental determination of boiling point.

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